

Physical properties of 4-Fluoro-2-iodotoluene (boiling point, density)

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Compound of Interest

Compound Name: 4-Fluoro-2-iodotoluene

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An In-depth Technical Guide to the Physical Properties of **4-Fluoro-2-iodotoluene**

Authored by a Senior Application Scientist

This guide provides a detailed overview of the key physical properties of **4-Fluoro-2-iodotoluene**, a critical intermediate in various fields of chemical synthesis. Designed for researchers, scientists, and professionals in drug development and material science, this document synthesizes technical data with practical insights to facilitate its effective application in research and development.

Introduction: The Strategic Importance of 4-Fluoro-2-iodotoluene

4-Fluoro-2-iodotoluene (CAS No. 13194-67-7) is a halogenated aromatic compound that has garnered significant attention as a versatile building block in organic synthesis.^[1] Its molecular structure, featuring a toluene backbone substituted with both fluorine and iodine atoms, offers a unique combination of reactivity and stability. The presence of the iodine atom facilitates a range of cross-coupling reactions, such as Suzuki and Sonogashira couplings, which are fundamental in the construction of complex molecular architectures.^[1] Simultaneously, the fluorine atom can modulate the electronic properties of the molecule, enhancing metabolic stability and binding affinity in pharmaceutical candidates.^[1]

This strategic combination of functionalities makes **4-Fluoro-2-iodotoluene** an invaluable intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^[1] A thorough understanding of its physical properties is paramount for its safe handling, optimal reaction design, and successful scale-up.

Molecular Structure and Identification

The unique arrangement of substituents on the aromatic ring dictates the reactivity and physical characteristics of **4-Fluoro-2-iodotoluene**.

Caption: 2D structure of **4-Fluoro-2-iodotoluene**.

Key Physical Properties

The following table summarizes the essential physical properties of **4-Fluoro-2-iodotoluene**, compiled from various authoritative sources.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ FI	[1]
Molecular Weight	236.03 g/mol	[1]
Appearance	Colorless to orange to green clear liquid	[1]
Boiling Point	90 °C at 15 mmHg 92-94 °C at 15 mmHg 105-110 °C at 15 mmHg 206-208 °C (at atmospheric pressure)	[1] [2] [3]
Density	1.752 g/mL at 25 °C 1.81 g/mL	[1]
Refractive Index	n _{20/D} 1.5800	
Flash Point	86.7 °C (188.1 °F) - closed cup	
Purity	≥ 97% (GC)	[1]

Discussion on Physical Property Data

Boiling Point Considerations

A notable variation exists in the reported boiling points of **4-Fluoro-2-iodotoluene**. The values of 90 °C, 92-94 °C, and 105-110 °C are all reported at a reduced pressure of 15 mmHg.[1][2] This variation can likely be attributed to differences in the purity of the samples and the specific experimental conditions under which the measurements were taken. In contrast, a significantly higher boiling point of 206-208 °C is also reported, which is understood to be the boiling point at atmospheric pressure.[3] This highlights the critical importance for researchers to consider the pressure at which a boiling point is determined, as it profoundly affects the temperature of vaporization. For purification via distillation, operating under reduced pressure is clearly advantageous to prevent potential thermal decomposition at higher temperatures.

Density

The reported density values of 1.752 g/mL at 25 °C and 1.81 g/mL are in relatively close agreement.[1] This slight discrepancy may arise from variations in measurement temperature or sample purity. For practical laboratory purposes, either value provides a reasonable estimate for calculations involving mass and volume.

Experimental Protocols: A Note on Determination

The physical properties listed above are typically determined through standardized experimental procedures.

- Boiling Point Determination: The boiling point at reduced pressure is commonly measured using a vacuum distillation apparatus. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid at a given pressure is recorded. For atmospheric boiling point, a standard distillation setup is used.
- Density Measurement: Density is typically determined using a pycnometer or a digital density meter. The mass of a known volume of the substance is measured at a specific temperature, often 25 °C, to calculate the density.
- Refractive Index Measurement: A refractometer is used to measure the refractive index, which is a dimensionless number that describes how fast light travels through the material. This is a common and rapid method for assessing the purity of liquid samples.

Safety and Handling

4-Fluoro-2-iodotoluene is classified as an acute toxicant if swallowed and causes skin and serious eye irritation.[4] It is a combustible liquid.[4] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. For detailed safety information, consulting the Safety Data Sheet (SDS) is mandatory before use.[4][5][6]

Conclusion

4-Fluoro-2-iodotoluene is a chemical intermediate of significant value in the pharmaceutical and material science sectors. A comprehensive understanding of its physical properties, including its boiling point under various pressures and its density, is essential for its safe and effective use. The data presented in this guide, drawn from reliable sources, provides a solid foundation for researchers and developers working with this versatile compound.

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